An In-depth Technical Guide to the Physical Characteristics of Dodecane-2-thiol

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Compound of Interest

Compound Name:	*Dodecane-2-thiol*
CAS No.:	*14402-50-7*
Cat. No.:	*B083451*

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Introduction

Dodecane-2-thiol ($C_{12}H_{26}S$) is a member of the thiol family, organic compounds characterized by the presence of a sulfhydryl (-SH) functional group.[1] This guide provides a comprehensive overview of the key physical and chemical characteristics of **Dodecane-2-thiol**, offering valuable insights for researchers, scientists, and professionals in drug development and chemical synthesis. Understanding these properties is paramount for its effective handling, application, and the prediction of its behavior in various chemical and biological systems. For comparative purposes, data for its structural isomer, Dodecane-1-thiol, is also included where relevant, as it is a more extensively studied compound.

Chemical and Physical Properties

The physical state and behavior of **Dodecane-2-thiol** under various conditions are dictated by its molecular structure. The long dodecyl chain imparts significant nonpolar character, while the thiol group introduces a degree of polarity and reactivity.

Core Physical Constants

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A compilation of the fundamental physical properties of **Dodecane-2-thiol** is presented below. These values are critical for a range of applications, from reaction engineering to formulation development.

Property	Value	Source
Molecular Formula	$C_{12}H_{26}S$	[2][3]
Molecular Weight	202.40 g/mol	[4][5]
Boiling Point	270.55 °C (estimate)	[6]
Melting Point	-17 °C	[6]
Density	0.8366 g/cm³	[6]
Refractive Index	1.4546	[6]
pKa	10.93 ± 0.10 (Predicted)	[6]

Note: Some of the listed values are estimates or predictions and should be considered as such in critical applications. Experimental verification is always recommended.

Solubility Profile

The solubility of a compound is a critical parameter in drug development and process chemistry. **Dodecane-2-thiol**, with its long alkyl chain, exhibits poor solubility in water. It is, however, soluble in many organic solvents.

- Water: Insoluble. Estimated solubility is approximately 0.2801 mg/L at 25 °C.[7][8]
- Organic Solvents: Soluble in alcohols.[7][8]

The low water solubility is a direct consequence of the hydrophobic nature of the twelve-carbon chain, which dominates the molecule's overall polarity.

Spectroscopic Data

Spectroscopic analysis is indispensable for the structural elucidation and purity assessment of chemical compounds. While detailed spectral data for **Dodecane-2-thiol** is not readily available

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in the public domain, general expectations for its spectral features can be inferred from its structure.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The spectrum would be expected to show a complex series of signals in the aliphatic region (approximately 0.8-1.6 ppm) corresponding to the methyl and methylene protons of the dodecyl chain. A characteristic multiplet for the proton on the carbon bearing the thiol group would be expected further downfield. The proton of the thiol group itself typically appears as a broad singlet, and its chemical shift can be highly variable depending on concentration and solvent.
  - ^{13}C NMR: The spectrum would display twelve distinct signals corresponding to the twelve carbon atoms in the molecule. The carbon attached to the sulfur atom would be shifted downfield compared to the other aliphatic carbons.[2]
- Infrared (IR) Spectroscopy: The IR spectrum of **Dodecane-2-thiol** would be characterized by:
  - S-H Stretch: A weak absorption band in the region of 2550-2600 cm^{-1}. This peak is often not very intense.
  - C-H Stretch: Strong absorption bands in the region of 2850-3000 cm^{-1} due to the stretching vibrations of the C-H bonds in the alkyl chain.
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak (M^+) at m/z = 202.4. Fragmentation patterns would likely involve the loss of the thiol group and cleavage of the alkyl chain.

Safety and Handling

Proper handling of **Dodecane-2-thiol** is crucial to ensure laboratory safety. While specific toxicity data for the 2-thiol isomer is limited, information for Dodecane-1-thiol and general knowledge of thiols provide guidance.

Key Safety Information

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Parameter	Value (for Dodecane-1-thiol)	Source
Flash Point	128 °C (262.4 °F) (closed cup)	[9]
Autoignition Temperature	230 °C (446 °F)	[9]

Hazards:

- Thiols are known for their strong, unpleasant odors.[1]
- Dodecane-1-thiol is classified as causing severe skin burns and eye damage.[9] It is reasonable to assume **Dodecane-2-thiol** poses similar risks.
- May cause respiratory irritation.[9]
- Very toxic to aquatic life with long-lasting effects.[9]

Handling Precautions:

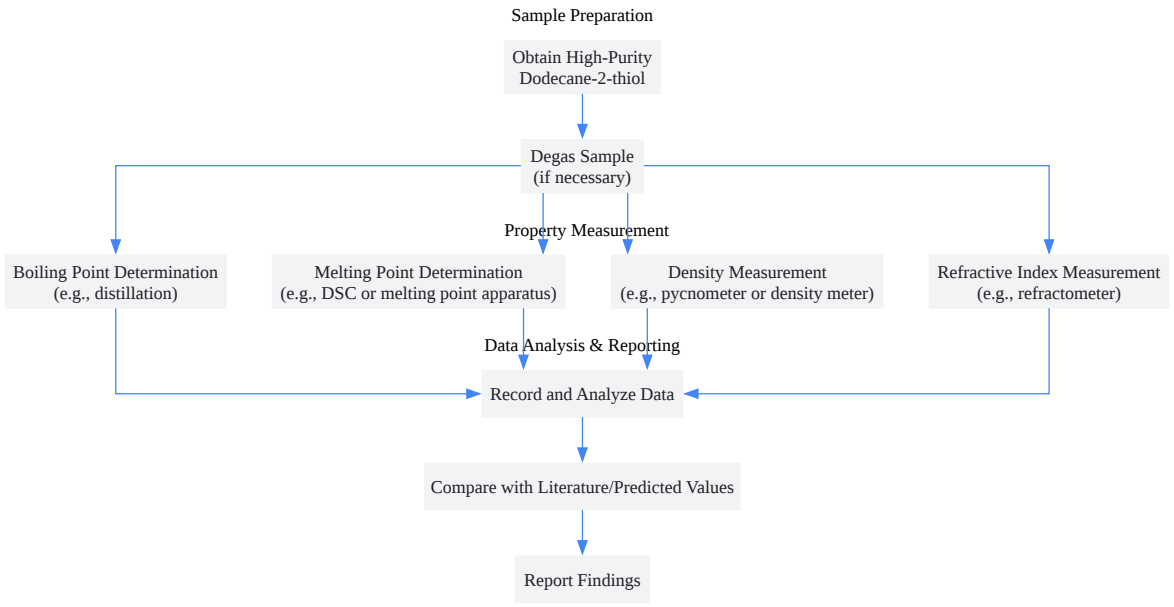
- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.
- Store in a cool, dry, well-ventilated area away from incompatible materials.

Experimental Protocols

The determination of the physical characteristics of a compound like **Dodecane-2-thiol** involves standardized experimental procedures. The following outlines the general methodologies that would be employed.

Workflow for Physical Property Determination

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Caption: Workflow for the experimental determination of physical properties.

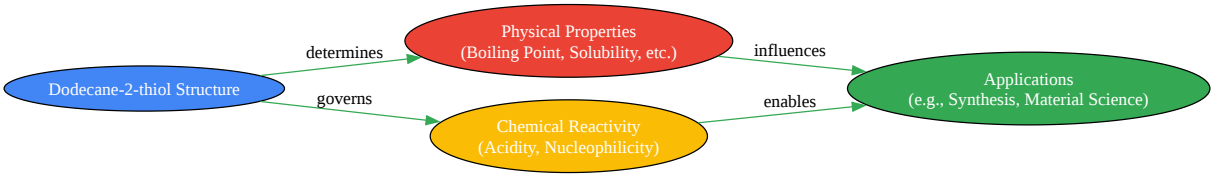
Step-by-Step Methodology for Boiling Point Determination (Distillation Method)

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- Apparatus Setup: Assemble a standard distillation apparatus, including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Sample Addition: Place a known volume of **Dodecane-2-thiol** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- Heating: Gently heat the flask using a heating mantle.
- Observation: Monitor the temperature as the liquid begins to boil and the vapor rises into the distillation head.
- Boiling Point Reading: The boiling point is the temperature at which the vapor and liquid are in equilibrium. This is recorded as the temperature at which the thermometer bulb is fully bathed in vapor and a steady stream of condensate is collected in the receiving flask.
- Pressure Correction: If the atmospheric pressure is not at standard pressure (760 mmHg), a correction to the observed boiling point may be necessary.

Logical Relationships in Thiol Chemistry

The properties and reactivity of **Dodecane-2-thiol** are intrinsically linked to its chemical structure, particularly the presence of the sulfhydryl group.



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